

Application Note: 3-Methylazepan-3-ol Hydrochloride as a Chiral Intermediate

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Compound of Interest

Compound Name: 3-Methylazepan-3-ol hydrochloride

CAS No.: 1823252-87-4

Cat. No.: B2566328

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Executive Summary

3-Methylazepan-3-ol hydrochloride (often sourced as the N-Boc precursor tert-butyl 3-hydroxy-3-methylazepane-1-carboxylate) is a specialized seven-membered nitrogen heterocycle featuring a quaternary chiral center at the C3 position. Unlike common piperidine or pyrrolidine scaffolds, the azepane ring introduces unique conformational flexibility and ring-pucker dynamics that can probe novel chemical space in GPCR and kinase targets (e.g., Pim kinase inhibitors).

This guide details the synthesis, chiral resolution, and application of this scaffold. It addresses the specific challenge of constructing the sterically hindered quaternary center and provides a validated protocol for its incorporation into drug discovery workflows.

Structural Analysis & Utility

The 3-methylazepan-3-ol core offers three distinct vectors for pharmacophore elaboration:

- The Secondary Amine (N1): A nucleophilic handle for coupling to aryl halides (S_NAr) or carboxylic acids (Amide coupling).

- The Tertiary Hydroxyl (C3): A polar hydrogen-bond donor/acceptor that can also serve as a directing group or be alkylated to tune lipophilicity.
- The Methyl Group (C3): Provides steric bulk to lock the ring conformation and restrict metabolic oxidation at the C3 position.

Chirality Implication

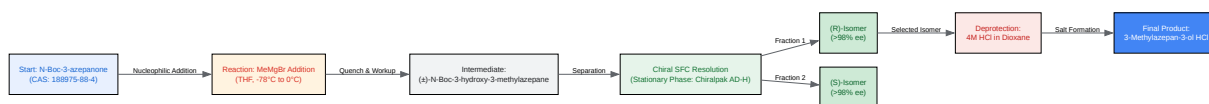
The C3 position is a stereogenic center. The enantiomers often exhibit vastly different binding affinities due to the directional vector of the hydroxyl group relative to the ring plane.

- (R)-Enantiomer: Often preferred in specific kinase pockets where H-bonding alignment is critical.
- (S)-Enantiomer: Used as a negative control or for targets requiring inverted topology.

Synthesis & Sourcing Strategy

While the racemic compound is accessible via Grignard addition to 3-azepanone, high-value medicinal chemistry requires the enantiopure form. The recommended workflow involves racemic synthesis followed by Chiral SFC resolution of the N-Boc intermediate, rather than attempting difficult asymmetric nucleophilic additions.

DOT Diagram 1: Synthesis & Resolution Workflow



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Caption: Workflow for the synthesis of enantiopure 3-Methylazepan-3-ol HCl starting from N-Boc-3-azepanone.

Detailed Experimental Protocols

Protocol A: Grignard Addition (Racemic Synthesis)

Objective: Synthesize (±)-tert-butyl 3-hydroxy-3-methylazepane-1-carboxylate.

Reagents:

- N-Boc-hexahydro-1H-azepin-3-one (1.0 equiv)
- Methylmagnesium bromide (3.0 M in ether, 1.5 equiv)
- Anhydrous THF (0.2 M concentration relative to ketone)
- Saturated NH₄Cl solution

Step-by-Step:

- Setup: Flame-dry a 2-neck round-bottom flask and cool under N₂ flow. Add N-Boc-3-azepanone and dissolve in anhydrous THF.
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Critical: Low temperature prevents enolization and side reactions.
- Addition: Add MeMgBr dropwise via syringe over 20 minutes. Maintain internal temperature below -65°C.
- Reaction: Stir at -78°C for 1 hour, then allow to warm slowly to 0°C over 2 hours. Monitor by TLC (EtOAc/Hexane 1:4) or LCMS. The starting ketone peak should disappear.
- Quench: Carefully quench with saturated NH₄Cl solution at 0°C. Caution: Exothermic.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Flash chromatography (0-40% EtOAc in Hexanes) yields the racemic alcohol as a colorless oil.

Protocol B: Chiral Resolution (SFC)

Objective: Isolate the active enantiomer.

Method Parameters:

- Instrument: Prep-SFC (Supercritical Fluid Chromatography).
- Column: Chiralpak AD-H or IA (5 μ m, 250 x 21 mm).
- Mobile Phase: CO₂ / Methanol (with 0.1% DEA) = 85:15.
- Flow Rate: 60-80 g/min .
- Detection: UV at 210 nm.

Procedure:

- Dissolve the racemic N-Boc intermediate in MeOH (concentration ~50 mg/mL).
- Inject onto the Prep-SFC system.
- Collect the two resolved peaks separately.
- Analyze fractions by analytical chiral HPLC to confirm ee > 98%.
- Concentrate the desired fraction to yield the enantiopure N-Boc intermediate.

Protocol C: Deprotection to Hydrochloride Salt

Objective: Generate the final **3-Methylazepan-3-ol hydrochloride** salt.

Step-by-Step:

- Dissolve the enantiopure N-Boc intermediate in 1,4-dioxane (5 mL/g).
- Add 4M HCl in dioxane (5-10 equiv) dropwise at 0°C.
- Stir at room temperature for 2-4 hours. A white precipitate should form.[\[1\]](#)

- Isolation: Dilute with Et₂O or MTBE to maximize precipitation. Filter the solid under N₂ or concentrate to dryness if hygroscopic.
- Drying: Dry under high vacuum to remove traces of HCl. Store in a desiccator (hygroscopic).

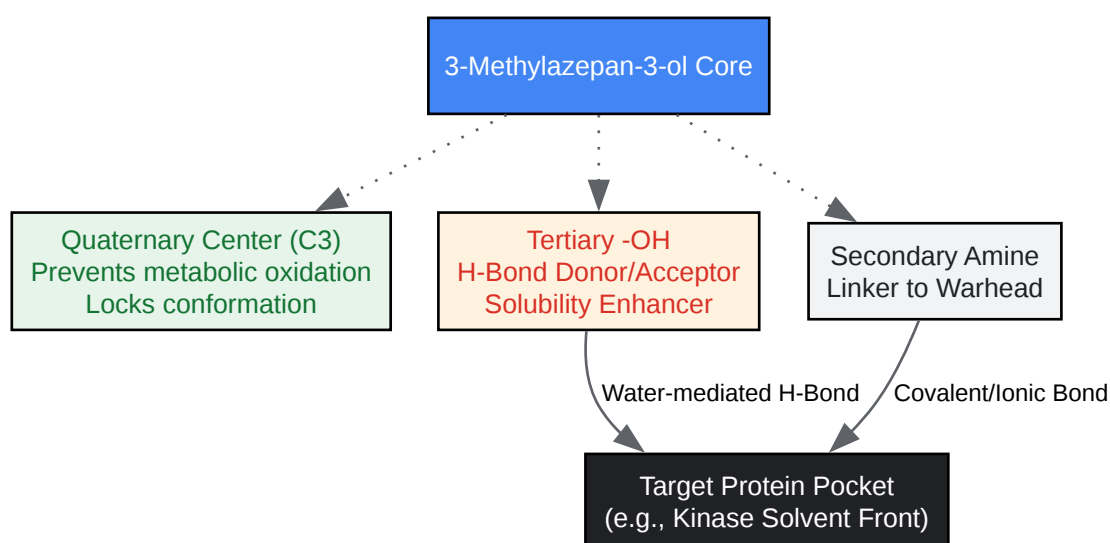
Application Case Study: Kinase Inhibitor Synthesis

Context: Synthesis of a Pim kinase inhibitor analog where the azepane ring acts as a solvent-exposed solubilizing group [1].

Coupling Reaction (S_NAr):

- Reactants: 3-Methylazepan-3-ol HCl (1.2 equiv) + 4-Chloro-substituted Heteroaryl Scaffold (1.0 equiv).
- Base: DIPEA (3.5 equiv) is required to neutralize the HCl salt and scavenge protons.
- Solvent: DMSO or NMP (Reaction typically requires 80-100°C).
- Mechanism: The secondary amine of the azepane attacks the electrophilic aromatic center. The tertiary alcohol remains unreactive under these conditions due to steric hindrance and lower nucleophilicity.

DOT Diagram 2: Structural Logic in Drug Design



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Caption: Pharmacophore features of the 3-methylazepan-3-ol scaffold in ligand design.

Quality Control & Analytical Data

Test	Specification	Method
Appearance	White to off-white solid	Visual
Identity (NMR)	Consistent with structure; 3H singlet (Me) at ~1.2 ppm	¹ H NMR (DMSO-d ₆)
Purity (HPLC)	> 97.0% Area	C18 Reverse Phase
Chiral Purity	> 98.0% ee	Chiral HPLC (AD-H)
Counterion	1.0 ± 0.1 eq Chloride	Ion Chromatography / Titration

Handling Note: The hydrochloride salt is hygroscopic. Weigh quickly in ambient air or use a glovebox for precise stoichiometry.

References

- Pim Kinase Inhibitors:Methods of using Pyrazol-4-yl-heterocyclyl-carboxamide compounds. (2013).[2] Patent WO2013045461A1. [Link](#) Describes the use of tert-butyl 5-azido-3-hydroxy-3-methylazepane-1-carboxylate as a key intermediate.
- Grignard Addition to Azepanones:Synthesis of 3-substituted azepanes. (2014). Journal of Medicinal Chemistry. [Link](#) General methodology for alkylation of N-protected azepanones.
- Chiral Resolution Strategies:Chiral Separation of Amino-Azepan-Ones. (2025).[3][4] BenchChem Application Notes. [Link](#) Protocols for separating 7-membered lactams and amines.
- Commercial Availability:tert-butyl 3-hydroxy-3-methylazepane-1-carboxylate (CAS 1503758-76-6).[5] Fluorochem Catalog. [Link](#)

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